

GNE-375 Stability and Storage: A Technical Guide

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Compound of Interest

Compound Name: GNE-375
Cat. No.: B10819912

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **GNE-375**, a potent and selective BRD9 inhibitor. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **GNE-375** upon receipt?

For long-term storage, the solid form of **GNE-375** should be stored at -20°C for up to three years.^{[1][2][3][4]} For shorter periods, storage at 4°C is acceptable for up to two years.^{[1][2][3][4]} Some suppliers indicate that the compound is stable for a few weeks at ambient temperature, such as during shipping.^[5] To ensure maximum stability, it is recommended to keep the compound in a dry and dark place.^[5]

Q2: What is the recommended solvent for preparing **GNE-375** stock solutions?

GNE-375 is soluble in Dimethyl Sulfoxide (DMSO).^{[2][5]} A concentration of 50 mg/mL in DMSO can be achieved, though it may require ultrasonication to fully dissolve.^{[1][2][3][4]} It is advisable to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.^[4]

Q3: How should I store **GNE-375** stock solutions?

Proper storage of stock solutions is critical to prevent degradation. The recommended storage conditions for **GNE-375** in DMSO are summarized in the table below. To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.[6]

Q4: Can I store my **GNE-375** stock solution at 4°C?

Some sources suggest that for very short-term storage of a few days to weeks, 0-4°C is acceptable.[5] However, for optimal stability and to minimize the risk of degradation, storing stock solutions at -20°C or -80°C is strongly recommended.[1][2][7] Once an aliquot is thawed, it may be kept at 4°C for up to two weeks.[6]

Q5: My **GNE-375** solution appears to have precipitated after thawing. What should I do?

Precipitation can occur if the compound comes out of solution during storage. Gently warm the vial to 37°C and vortex or sonicate until the precipitate is fully redissolved. Before use, ensure that the solution is clear and free of any visible particulates.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Difficulty Dissolving GNE-375	<ul style="list-style-type: none">- Insufficient solvent volume-Use of old or wet DMSO-Inadequate mixing	<ul style="list-style-type: none">- Confirm calculations for the desired concentration.-Use fresh, anhydrous DMSO.-Vortex and/or sonicate the solution until the compound is fully dissolved.
Precipitate Formation in Stock Solution	<ul style="list-style-type: none">- Storage at an inappropriate temperature-Exceeded solubility limit-Freeze-thaw cycles	<ul style="list-style-type: none">- Gently warm the solution and vortex/sonicate to redissolve.-Ensure the stock concentration does not exceed the solubility limit.-Aliquot stock solutions to minimize freeze-thaw cycles.
Loss of Compound Activity	<ul style="list-style-type: none">- Improper long-term storage-Repeated freeze-thaw cycles-Contamination	<ul style="list-style-type: none">- Always store GNE-375 at the recommended temperatures.-Prepare and use aliquots for single experiments.-Use sterile techniques when handling the compound and solutions.
Color Change in Solid or Solution	<ul style="list-style-type: none">- Potential degradation due to exposure to light or air	<ul style="list-style-type: none">- Store in a dark, dry place.^[5]-Discard the compound if significant discoloration is observed, as this may indicate degradation.

Data Summary: Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	Up to 3 years	[1] [2] [3] [4]
4°C	Up to 2 years	[1] [2] [3] [4]	
Stock Solution (in DMSO)	-80°C	Up to 6 months	[1] [2] [7]
-20°C	1 to 6 months	[1] [2] [7]	
0-4°C	Days to weeks (short-term)	[5]	

Experimental Protocols

Protocol for Preparing a 10 mM **GNE-375** Stock Solution in DMSO:

- Materials:
 - GNE-375** solid powder (Molecular Weight: 437.49 g/mol , may vary slightly by batch)[\[5\]](#)
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Sonicator (optional)
- Procedure:
 - Equilibrate the **GNE-375** vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of **GNE-375** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.37 mg of **GNE-375**.

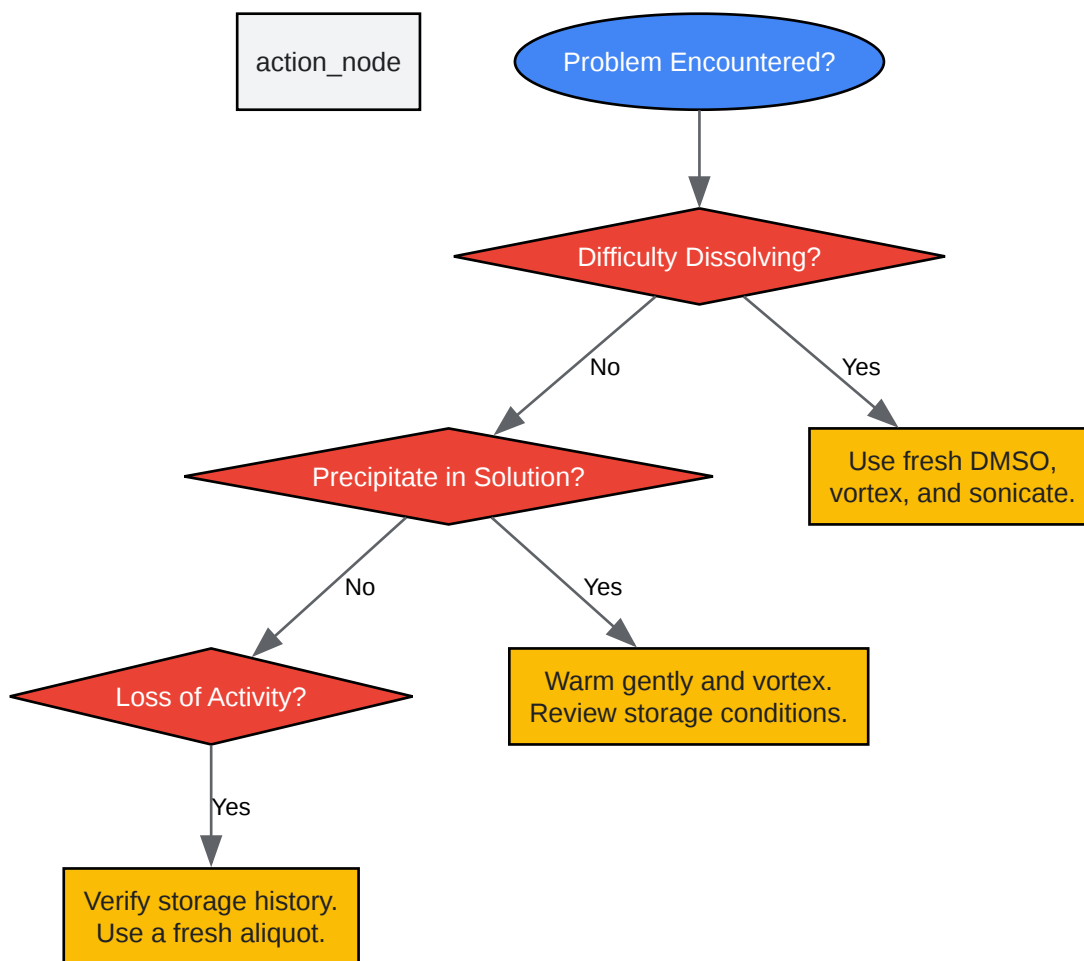
3. Add the calculated volume of DMSO to the tube.
4. Vortex the solution vigorously until the solid is completely dissolved. If necessary, use a sonicator to aid dissolution.
5. Visually inspect the solution to ensure it is clear and free of any precipitate.
6. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
7. Store the aliquots at -20°C or -80°C.

Visual Workflows



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Caption: Workflow for handling and storing **GNE-375**.



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